

A Technical Guide to the Synthesis and Characterization of Novel Aminosalicylate Sodium Derivatives

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Compound of Interest

Compound Name: Aminosalicylate Sodium

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This technical guide provides a comprehensive overview of the synthesis, characterization, and biological evaluation of novel **aminosalicylate sodium** derivatives. Aminosalicylates, such as 5-aminosalicylic acid (5-ASA), are a cornerstone in the management of inflammatory bowel disease (IBD). The development of novel derivatives aims to improve targeted drug delivery to the colon, enhance therapeutic efficacy, and reduce side effects. This document details experimental protocols, presents quantitative data in a structured format, and visualizes key pathways and workflows to support researchers in this field.

Introduction to Aminosalicylate Derivatives

5-Aminosalicylic acid (5-ASA), also known as mesalamine, is the active component of several aminosalicylate drugs. Its therapeutic effect is primarily localized to the colonic mucosa, where it exerts anti-inflammatory effects. However, 5-ASA is readily absorbed in the upper gastrointestinal tract, which can lead to systemic side effects and reduced efficacy in the colon. To overcome this, various prodrugs and modified-release formulations have been developed. This guide focuses on the synthesis and characterization of novel aminosalicylate derivatives designed for colon-specific drug delivery and enhanced biological activity.

Synthesis of Novel Aminosalicylate Derivatives

This section details the synthetic protocols for novel aminosalicylate derivatives, providing a foundation for their laboratory preparation.

Synthesis of 5-Aminosalicylic Acid-Alanine (5-ASA-ALA)

A promising approach to colon-specific delivery is the conjugation of 5-ASA with an amino acid, such as alanine. The resulting amide bond is designed to be stable in the upper gastrointestinal tract and cleaved by bacterial enzymes in the colon, releasing the active 5-ASA.

Experimental Protocol:[1]

Step 1: Synthesis of 5-Nitrosalicyl-alanine methyl ester

- Dissolve 5-nitrosalicylic acid (5 g, 27.3 mmol) in 170 ml of anhydrous ethyl acetate.
- Cool the solution to 0°C with stirring.
- Slowly add a solution of N,N'-dicyclohexylcarbodiimide (DCC) (7.2 g, 35 mmol) in anhydrous ethyl acetate dropwise over 2 hours, maintaining the temperature at 0°C.
- Add alanine methyl ester (3.1 g, 30 mmol) to the mixture.
- Allow the reaction to stir at room temperature for 10 hours.
- Filter the reaction mixture to remove the dicyclohexylurea byproduct.
- Extract the filtrate three times with a saturated solution of sodium bicarbonate.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield 5-nitrosalicyl-alanine methyl ester.

Step 2: Synthesis of 5-Aminosalicyl-alanine methyl ester

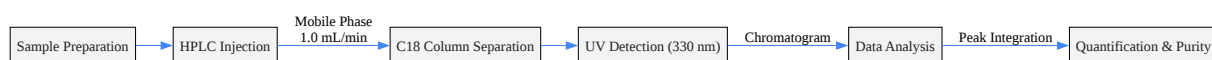
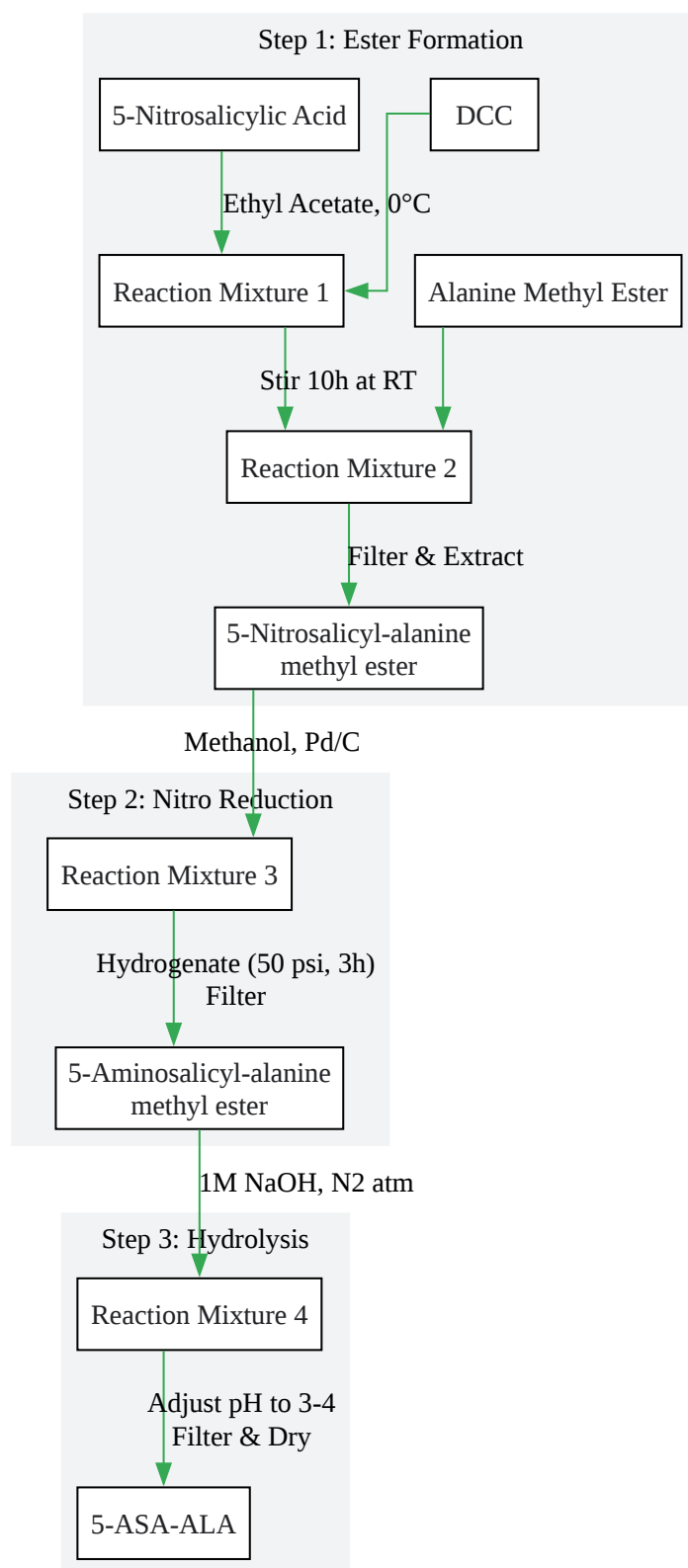
- Dissolve 5-nitrosalicyl-alanine methyl ester (2.7 g, 10.0 mmol) and 10% palladium on carbon (200 mg) in 30 mL of methanol.
- Transfer the solution to a Parr pressure reactor.
- Hydrogenate the mixture at 50 psi for 3 hours.

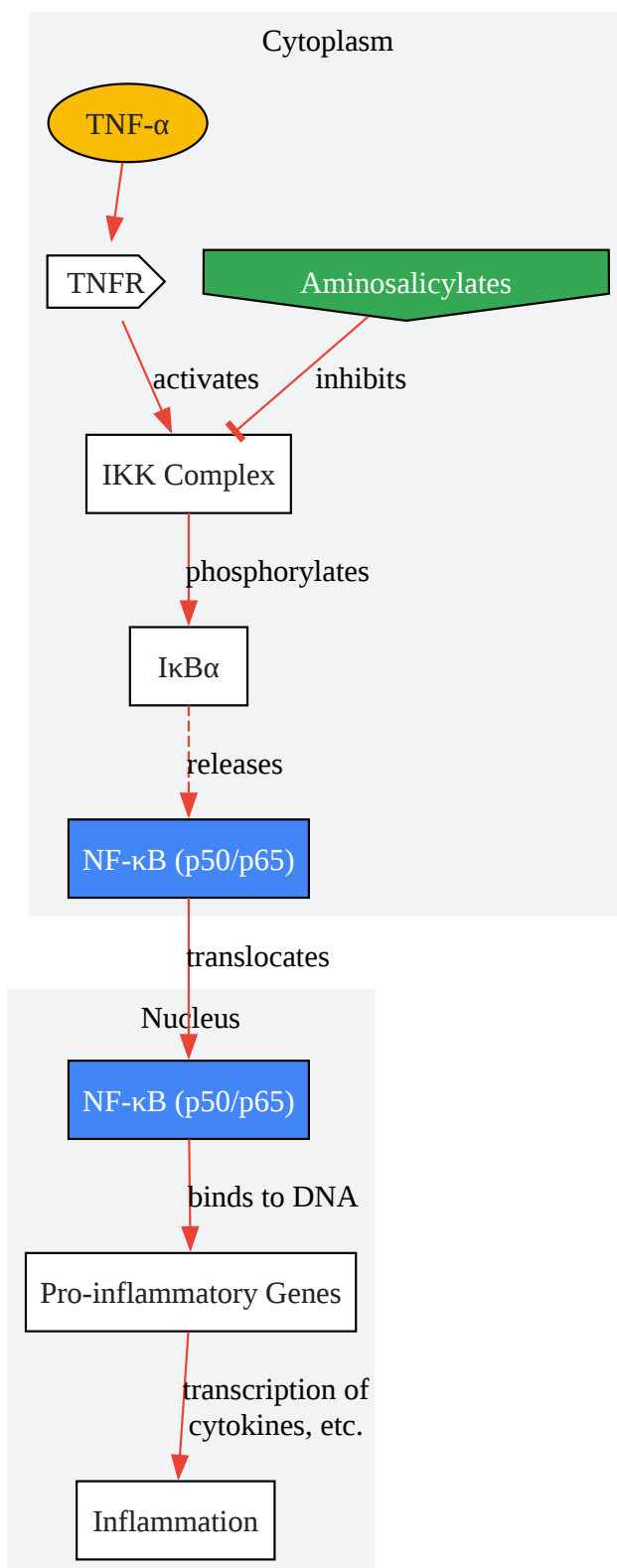
- After the reaction is complete, filter the solution to remove the catalyst.
- Evaporate the solvent under vacuum to obtain 5-aminosalicyl-alanine methyl ester.

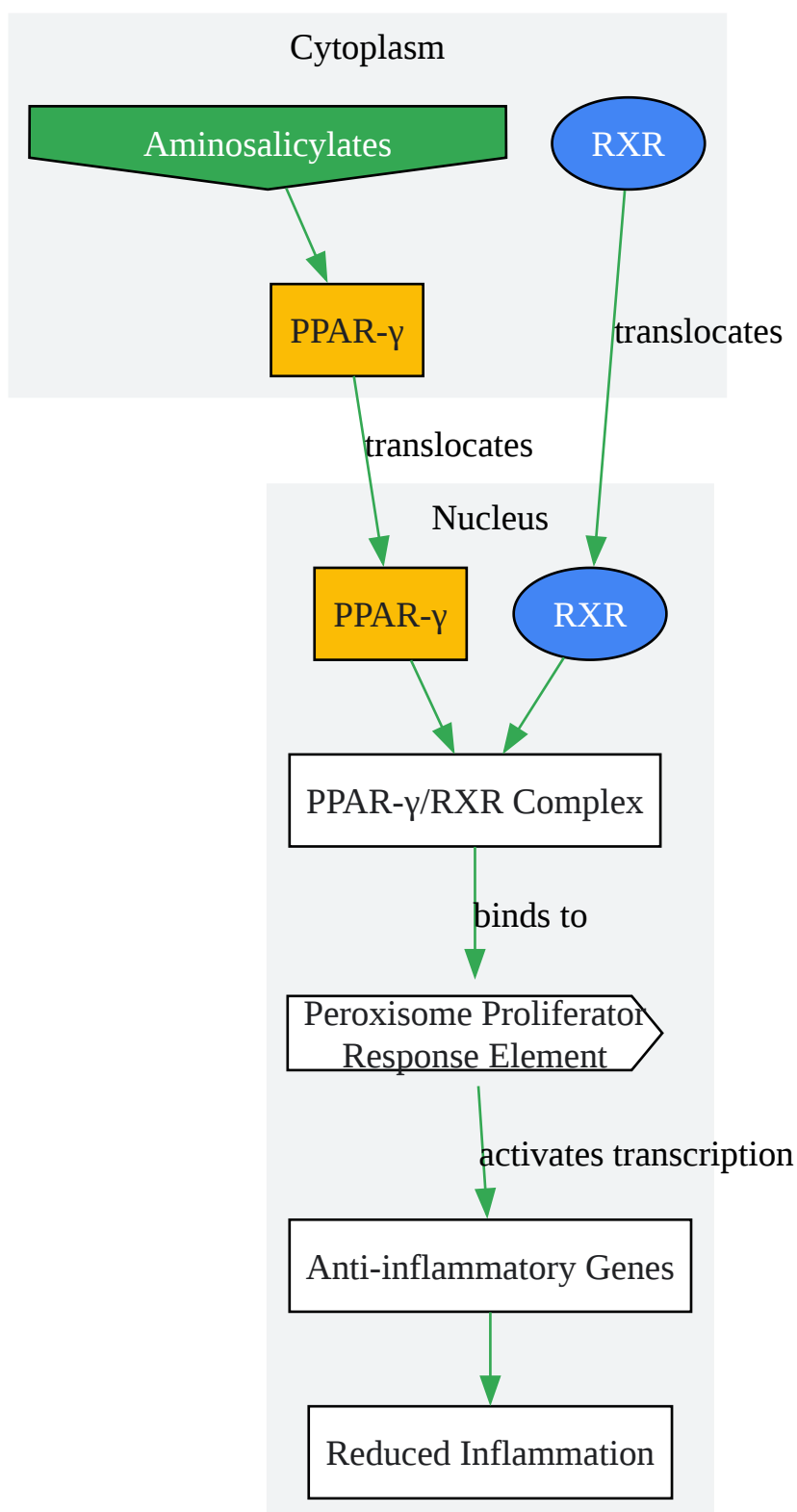
Step 3: Synthesis of 5-ASA-ALA

- Dissolve the 5-aminosalicyl-alanine methyl ester from the previous step in 30 ml of a 1M sodium hydroxide solution.
- React for 2 hours under a nitrogen atmosphere to hydrolyze the ester.
- Adjust the pH of the mixture to 3-4 with a suitable acid to precipitate the product.
- Collect the resulting white solid by filtration, wash with cold water, and dry to yield 5-ASA-ALA.

Synthesis Workflow for 5-ASA-ALA







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References

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